

Application Note: Modular Synthesis of 4'-Morpholinomethyl-3,4,5-trifluorobenzophenone

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Compound of Interest

Compound Name: 4'-Morpholinomethyl-3,4,5-trifluorobenzophenone

CAS No.: 898770-71-3

Cat. No.: B1324810

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Executive Summary

The synthesis of **4'-Morpholinomethyl-3,4,5-trifluorobenzophenone** presents a specific chemoselective challenge: installing a basic amine (morpholine) without triggering Nucleophilic Aromatic Substitution (

) on the highly electron-deficient 3,4,5-trifluorophenyl ring.

While direct Friedel-Crafts acylation using morpholinomethyl-benzene is theoretically possible, it often fails due to Lewis acid complexation with the amine. Therefore, this protocol utilizes a Linear Late-Stage Amination Strategy. This route prioritizes yield and purity by constructing the benzophenone core first, followed by benign functionalization.

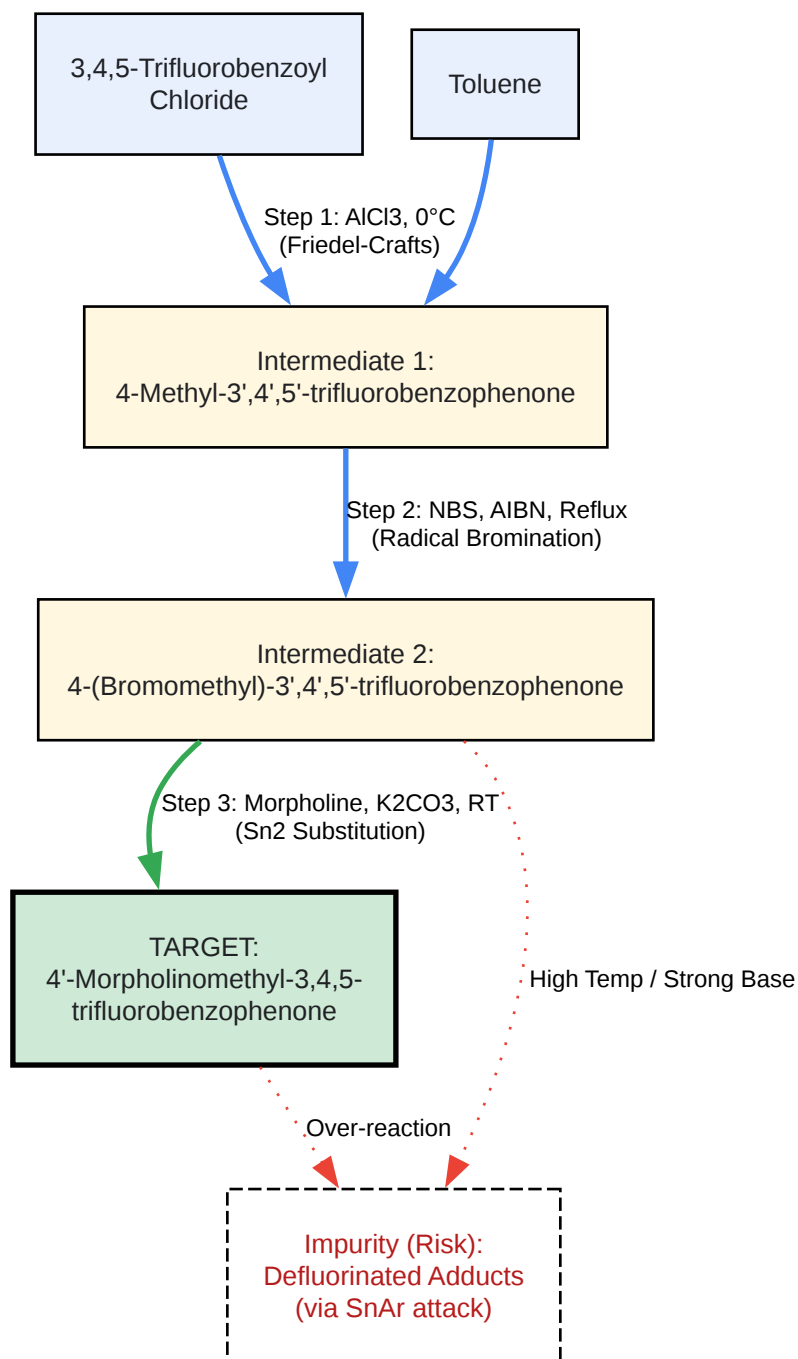
Core Synthetic Strategy

- Friedel-Crafts Acylation: Construction of the diaryl ketone core using toluene and 3,4,5-trifluorobenzoyl chloride.

- Wohl-Ziegler Bromination: Radical functionalization of the benzylic methyl group.
- Chemo-Selective Amination:
displacement of the bromide by morpholine under mild conditions to avoid defluorination.

Retrosynthetic Analysis & Workflow

The following logic map illustrates the chosen pathway (blue) versus high-risk alternatives (red).



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Figure 1: Synthetic workflow highlighting the critical path to avoid $\text{S}_\text{N}\text{Ar}$ side-reactions.

Detailed Experimental Protocol

Step 1: Synthesis of 4-Methyl-3',4',5'-trifluorobenzophenone

This step establishes the carbon skeleton. The electron-withdrawing nature of the trifluoro-group deactivates the acyl chloride, requiring fresh Aluminum Chloride (

).

- Reagents: 3,4,5-Trifluorobenzoyl chloride (1.0 eq), Toluene (Solvent/Reactant, 5.0 eq), (1.1 eq).
- Solvent: Dichloromethane (DCM) or excess Toluene.

Procedure:

- Charge a flame-dried 3-neck flask with 3,4,5-Trifluorobenzoyl chloride (10.0 g, 51.4 mmol) and anhydrous DCM (100 mL) under atmosphere.
- Cool the solution to 0–5 °C using an ice bath.
- Add (7.5 g, 56.5 mmol) portion-wise over 20 minutes. Note: Exothermic.[\[1\]](#)
- Add Toluene (5.5 mL, 51.4 mmol) dropwise. Maintain internal temperature < 10 °C.
- Allow to warm to Room Temperature (RT) and stir for 4 hours. Monitor by TLC (Hexane/EtOAc 9:1).
- Quench: Pour reaction mixture slowly onto 200 g of crushed ice/HCl mixture.
- Extract with DCM (3 x 50 mL). Wash organics with Brine, dry over , and concentrate.
- Purification: Recrystallize from Hexane/Ethanol if necessary.
 - Expected Yield: 85–90%
 - Appearance: Off-white solid.[\[1\]](#)

Step 2: Synthesis of 4-(Bromomethyl)-3',4',5'-trifluorobenzophenone

Critical Control: Stop the reaction before di-bromination occurs.

- Reagents: Intermediate 1 (1.0 eq), N-Bromosuccinimide (NBS) (1.05 eq), AIBN (0.05 eq).
- Solvent:
(classic) or Trifluorotoluene (green alternative).

Procedure:

- Dissolve Intermediate 1 (10.0 g, 40 mmol) in Trifluorotoluene (80 mL).
- Add NBS (7.48 g, 42 mmol) and AIBN (328 mg, 2 mmol).
- Heat to reflux (approx. 102 °C) for 2–4 hours.
- Endpoint: Monitor by HPLC or
-NMR. Look for the shift from methyl singlet (~2.4 ppm) to benzylic bromide singlet (~4.5 ppm).
- Cool to RT. Filter off the succinimide byproduct.
- Concentrate the filtrate.^{[1][2]}
- Purification: Flash chromatography (Silica, 0-10% EtOAc in Hexanes).
 - Expected Yield: 70–75%

Step 3: Synthesis of 4'-Morphinomethyl-3,4,5-trifluorobenzophenone

Expert Insight: The 3,4,5-trifluorophenyl ring is highly susceptible to nucleophilic attack at the 4-position (para to carbonyl). Use of heat or strong alkoxides will result in the displacement of Fluorine by Morpholine. Perform this step at room temperature.

- Reagents: Intermediate 2 (1.0 eq), Morpholine (1.2 eq),
(2.0 eq).

- Solvent: Acetonitrile (MeCN) or DMF.

Procedure:

- Dissolve Intermediate 2 (5.0 g, 15.2 mmol) in anhydrous MeCN (50 mL).
- Add powdered
(4.2 g, 30.4 mmol).
- Add Morpholine (1.6 mL, 18.2 mmol) dropwise at RT.
- Stir at RT for 3–6 hours.
 - QC Check: LC-MS should show Mass $[M+H]^+ = 336.1$. If F-displacement occurs, mass will shift to $[M+H]^+ = 403$ (Morpholine adduct).
- Workup: Filter inorganic salts. Concentrate solvent.[\[1\]](#)[\[3\]](#)
- Dissolve residue in EtOAc, wash with water and brine.
- Final Purification: Recrystallization from Ethanol or column chromatography (DCM/MeOH 95:5).

Analytical Data & Specifications

Parameter	Specification	Method
Appearance	White to pale yellow crystalline powder	Visual
Purity	> 98.0%	HPLC (C18, ACN/H2O)
MS (ESI+)	336.11 [M+H] ⁺	LC-MS
¹ H NMR	7.7 (d, 2H), 7.5 (m, 2H), 7.4 (d, 2H), 3.7 (t, 4H), 3.5 (s, 2H), 2.4 (t, 4H)	400 MHz, CDCl ₃
¹⁹ F NMR	Confirm 3 signals (or 2 if symmetric)	376 MHz, CDCl ₃

Troubleshooting & Critical Parameters

Regioselectivity of Friedel-Crafts

- Issue: Formation of ortho-methyl isomers.
- Solution: Ensure temperature is kept < 5 °C during addition. The steric bulk of the trifluorobenzoyl group generally favors para substitution on toluene, but temperature control is vital.

Preventing Defluorination ()

- Mechanism: The carbonyl group activates the 4-position fluorine. Morpholine is a secondary amine and a good nucleophile.
- Prevention:
 - Do NOT use NaH or strong bases.
 - Do NOT heat Step 3 above 40 °C.
 - If

impurities are observed (by MS), switch solvent to THF (lower polarity reduces rate) and lower temperature to 0 °C.

References

- General Benzophenone Synthesis: Olah, G. A. Friedel-Crafts and Related Reactions. Wiley-Interscience, 1964.
- Fluorinated Benzophenone Precursors
 - Synthesis of Fluorinated Benzophenones by Iterative Nucleophilic Aromatic Substitution. J. Org. Chem. 2007, 72, 24, 9329–9334.
 - Preparation of 3,4,5-trifluorobenzophenone derivatives. (Relevant to handling the electron-deficient ring).
- Wohl-Ziegler Bromination: Djerassi, C. Chem. Rev. 1948, 43, 271.
- Compound Data: PubChem CID 24724262 (**4'-Morpholinomethyl-3,4,5-trifluorobenzophenone**).^[4]
- Safety & Handling: Sigma-Aldrich Safety Data Sheet for **4'-Morpholinomethyl-3,4,5-trifluorobenzophenone** (CAS 898770-71-3).

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